

Application Notes and Protocols for PFI-3: A Selective Bromodomain Inhibitor

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Compound of Interest

Compound Name: PFI-3

Cat. No.: B610064

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Introduction

PFI-3 is a potent and selective, cell-permeable chemical probe that targets the bromodomains of the SWI/SNF (SWItch/Sucrose Non-Fermentable) family of chromatin remodeling complexes.[1][2] Specifically, it inhibits the bromodomains of SMARCA2 (BRM), SMARCA4 (BRG1), and Polybromo-1 (PB1/BAF180), with a dissociation constant (Kd) of approximately 89 nM for SMARCA2/4.[1] By binding to the acetyl-lysine binding pockets of these bromodomains, **PFI-3** displaces the BAF complex from chromatin, thereby modulating gene expression.[3] This activity makes **PFI-3** a valuable tool for investigating the role of the SWI/SNF complex in various biological processes, including stem cell differentiation and cancer biology.[1][3]

It is important to note that while both **PFI-3**'s targets and Bromodomain and PHD Finger Containing Protein 1 (BRPF1) are bromodomain-containing proteins involved in chromatin regulation, they belong to different protein complexes. **PFI-3** selectively inhibits components of the BAF (SWI/SNF) complex, whereas BRPF1 is a core component of the MOZ/MORF histone acetyltransferase (HAT) complex. Current scientific literature does not indicate that **PFI-3** directly inhibits BRPF1.

Data Presentation

Table 1: PFI-3 Solubility

Solvent	Concentration	Remarks
DMSO	≥15.15 mg/mL	Sonication may be required. Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can impact solubility.[4]
Ethanol	≥2.97 mg/mL	Gentle warming and sonication may be required.
DMF	25 mg/mL	
DMSO:PBS (pH 7.2) (1:5)	0.15 mg/mL	
Water	Insoluble	

Table 2: PFI-3 Stability and Storage

Form	Storage Temperature	Stability
Solid (Powder)	-20°C	≥ 4 years[1]
Stock Solution (in DMSO)	-20°C	1 year
-80°C	2 years	

Note: For optimal results, it is recommended to prepare fresh working solutions for in vivo experiments on the day of use.[1] Aliquoting stock solutions is advised to avoid repeated freeze-thaw cycles.[1]

Experimental Protocols

Protocol 1: Preparation of PFI-3 Stock Solution (10 mM in DMSO)

Materials:

- **PFI-3** powder (MW: 321.37 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes

Procedure:

- Allow the **PFI-3** vial to equilibrate to room temperature before opening.
- Weigh out the desired amount of **PFI-3** powder. For example, to prepare 1 mL of a 10 mM stock solution, use 3.21 mg of **PFI-3**.
- Add the appropriate volume of anhydrous DMSO to the **PFI-3** powder.
- Vortex and/or sonicate the solution until the **PFI-3** is completely dissolved.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C as indicated in Table 2.

Protocol 2: Preparation of **PFI-3** Working Solution for In Vitro Cell-Based Assays

Materials:

- **PFI-3** stock solution (e.g., 10 mM in DMSO)
- Appropriate cell culture medium

Procedure:

- Thaw an aliquot of the **PFI-3** stock solution at room temperature.
- Dilute the stock solution to the desired final concentration in pre-warmed cell culture medium. For example, to prepare a 10 µM working solution from a 10 mM stock, perform a 1:1000 dilution.
- Mix the working solution thoroughly by gentle inversion or pipetting before adding it to the cells.

- Ensure the final DMSO concentration in the cell culture is at a non-toxic level (typically $\leq 0.1\%$). A vehicle control (medium with the same final concentration of DMSO) should be included in the experiment.

Typical Concentrations for Cell-Based Assays:

- Concentrations for cell-based assays can range from 1 μM to 10 μM , depending on the cell type and experimental endpoint.[\[1\]](#)

Protocol 3: Formulation of PFI-3 for In Vivo Animal Studies

Materials:

- **PFI-3** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Corn Oil

Procedure for a Clear Solution Formulation:

- Prepare a stock solution of **PFI-3** in DMSO.
- To prepare the final formulation, add the solvents sequentially in the following volumetric ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[1\]](#) For example, to prepare 1 mL of the vehicle, mix 100 μL of DMSO, 400 μL of PEG300, 50 μL of Tween-80, and 450 μL of Saline.
- Add the **PFI-3** stock solution to the vehicle to achieve the desired final concentration. A solubility of $\geq 2.25 \text{ mg/mL}$ can be achieved with this formulation.[\[1\]](#)

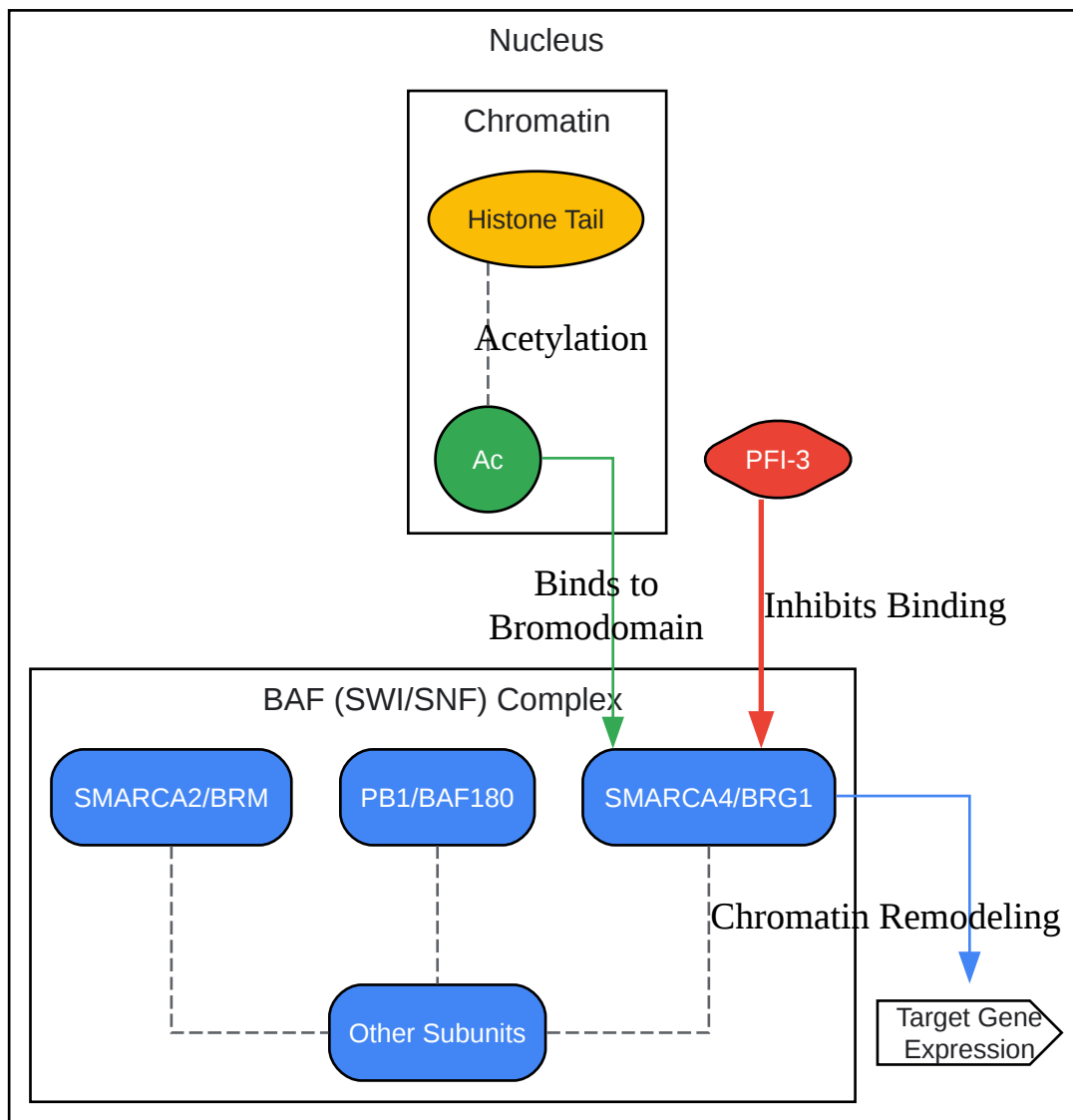
- Mix thoroughly until a clear solution is obtained. Gentle heating and/or sonication can aid dissolution.
- It is recommended to use this formulation on the same day it is prepared.

Procedure for a Corn Oil-Based Formulation:

- Prepare a stock solution of **PFI-3** in DMSO.
- To prepare the final formulation, add the solvents sequentially in the following volumetric ratio: 10% DMSO and 90% Corn Oil.
- Add the **PFI-3** stock solution to the corn oil to achieve the desired final concentration. A solubility of ≥ 2.25 mg/mL can be achieved with this formulation.
- Mix thoroughly until a clear solution is obtained.
- It is recommended to use this formulation on the same day it is prepared.

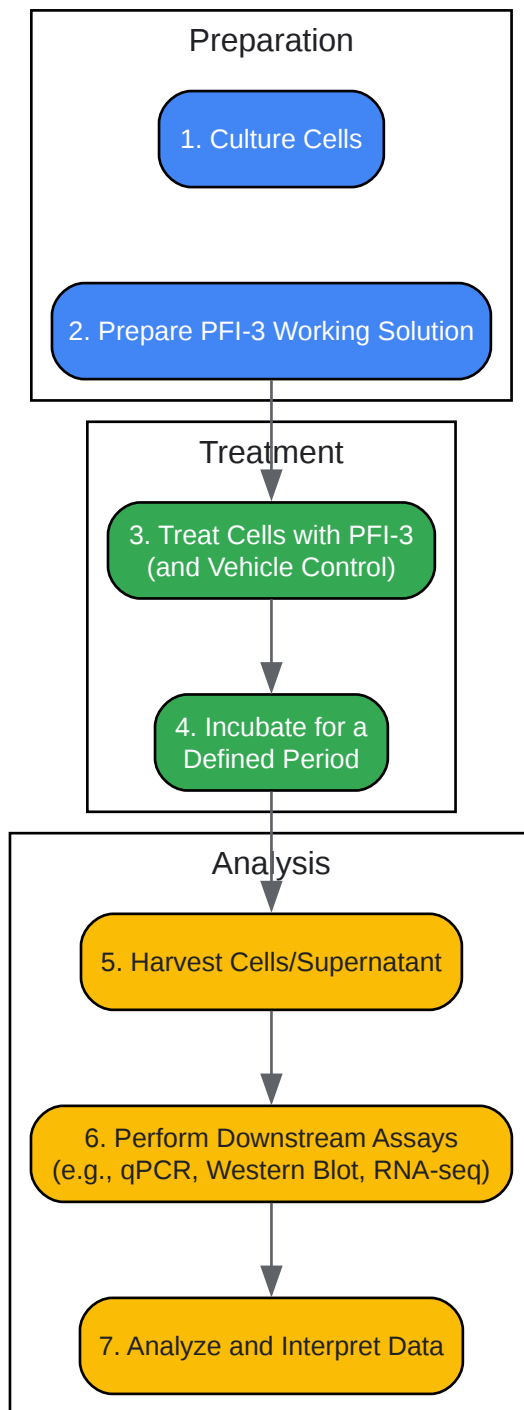
Mandatory Visualizations

PFI-3 Mechanism of Action

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Caption: **PFI-3** inhibits the BAF complex by binding to bromodomains.

General Workflow for PFI-3 in Cell-Based Assays

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